

Lanatoside C Cross-Reactivity in Commercial Digoxin Immunoassays: A Comparative Guide

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Compound of Interest

Compound Name: *Lanatoside*

Cat. No.: *B1674450*

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The accurate measurement of serum digoxin levels is crucial for therapeutic drug monitoring due to its narrow therapeutic index. However, the presence of structurally related compounds, such as **Lanatoside C**, can lead to significant cross-reactivity in digoxin immunoassays, potentially resulting in falsely elevated readings and inappropriate clinical decisions. This guide provides a comparative analysis of the cross-reactivity of **Lanatoside C** in several commercially available digoxin immunoassays, supported by experimental data and detailed methodologies.

Quantitative Cross-Reactivity Data

The degree of interference from **Lanatoside C** varies across different immunoassay platforms. The following table summarizes the reported cross-reactivity percentages for several major analytical systems.

Immunoassay Platform	Manufacturer	Lanatoside C Concentration Tested (ng/mL)	Cross-Reactivity (%)
Elecsys Digoxin Immunoassay	Roche Diagnostics	1.31	65.2
ARCHITECT iDigoxin	Abbott Laboratories	Data not specified in available literature	Known to cross-react ^[1]
Dimension Vista System	Siemens Healthineers	Data not available in reviewed product literature	-
UniCel Dxl Systems	Beckman Coulter	Data not available in reviewed product literature	-

Note: The absence of data for certain platforms in the public domain necessitates direct inquiry with the manufacturers for the most current and detailed cross-reactivity information. The cross-reactivity of **Lanatoside C** with the Abbott ARCHITECT iDigoxin assay has been acknowledged, but specific quantitative data was not found in the reviewed literature.^[1]

Experimental Protocols

The determination of cross-reactivity is a critical component of immunoassay validation. The generalized experimental protocol outlined below is based on principles described in regulatory filings and is consistent with guidelines such as the Clinical and Laboratory Standards Institute (CLSI) EP7-A2.

Objective:

To quantify the percent cross-reactivity of **Lanatoside C** in a competitive binding digoxin immunoassay.

Materials:

- Digoxin-free human serum

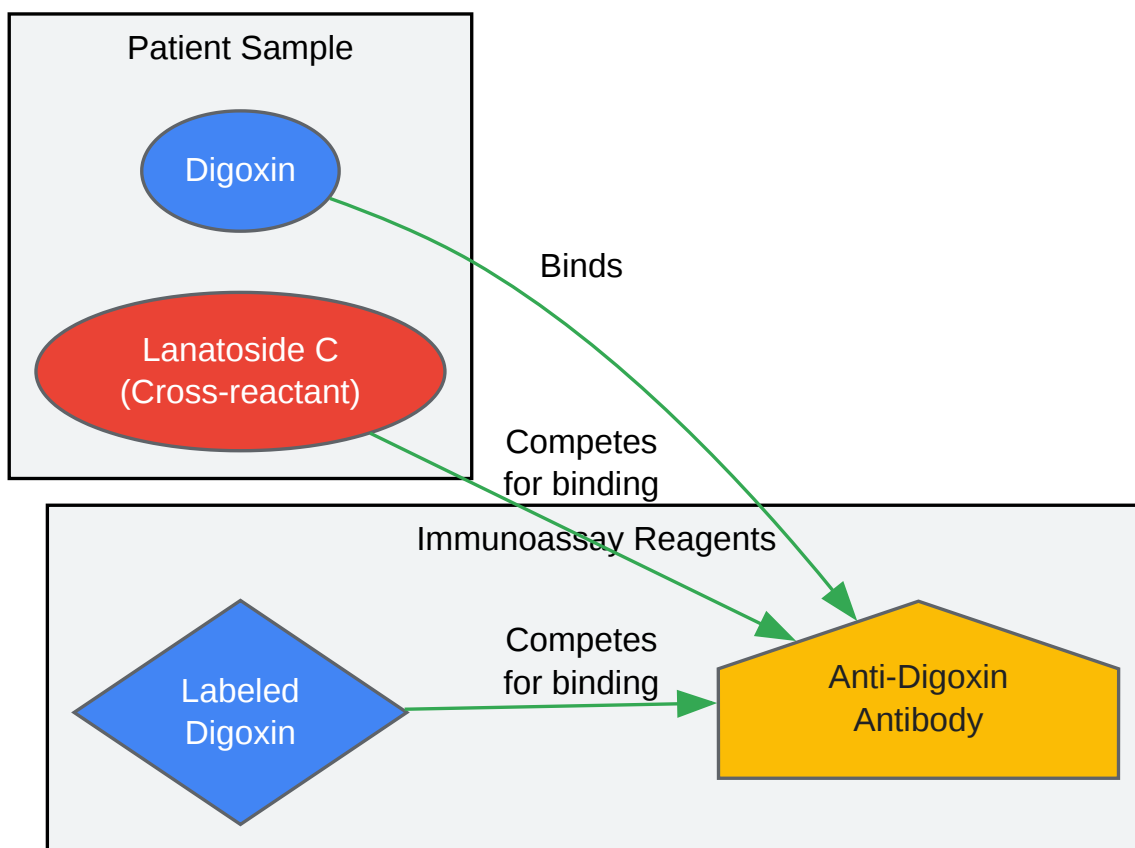
- Digoxin standards of known concentrations
- **Lanatoside C** stock solution of a known high concentration
- Digoxin immunoassay reagents and analyzer platform to be evaluated
- Calibrators and controls for the specific immunoassay
- Precision pipettes and standard laboratory equipment

Procedure:

- Preparation of Base Serum Pools: Two separate pools of digoxin-free human serum are spiked with digoxin to achieve concentrations at the low and high ends of the therapeutic range (e.g., 0.5 ng/mL and 2.0 ng/mL).^[2]
- Preparation of Test Samples: A dilution series of **Lanatoside C** is prepared in each of the digoxin-spiked serum pools. The concentrations of **Lanatoside C** should be clinically relevant and sufficient to demonstrate a measurable effect.
- Immunoassay Analysis: The prepared samples (digoxin-spiked serum with and without **Lanatoside C**) are analyzed in replicate (typically in duplicate or triplicate) using the digoxin immunoassay according to the manufacturer's instructions.
- Data Analysis and Calculation of Cross-Reactivity:
 - The apparent digoxin concentration is measured in the samples containing **Lanatoside C**.
 - The difference in the measured digoxin concentration between the sample with **Lanatoside C** and the baseline digoxin-spiked sample is determined. This difference represents the apparent digoxin concentration due to the cross-reacting substance.
 - The percent cross-reactivity is calculated using the following formula:
$$\% \text{ Cross-Reactivity} = \frac{[(\text{Apparent Digoxin Concentration} - \text{Baseline Digoxin Concentration}) / \text{Concentration of } \textbf{Lanatoside C}]}{1} \times 100$$

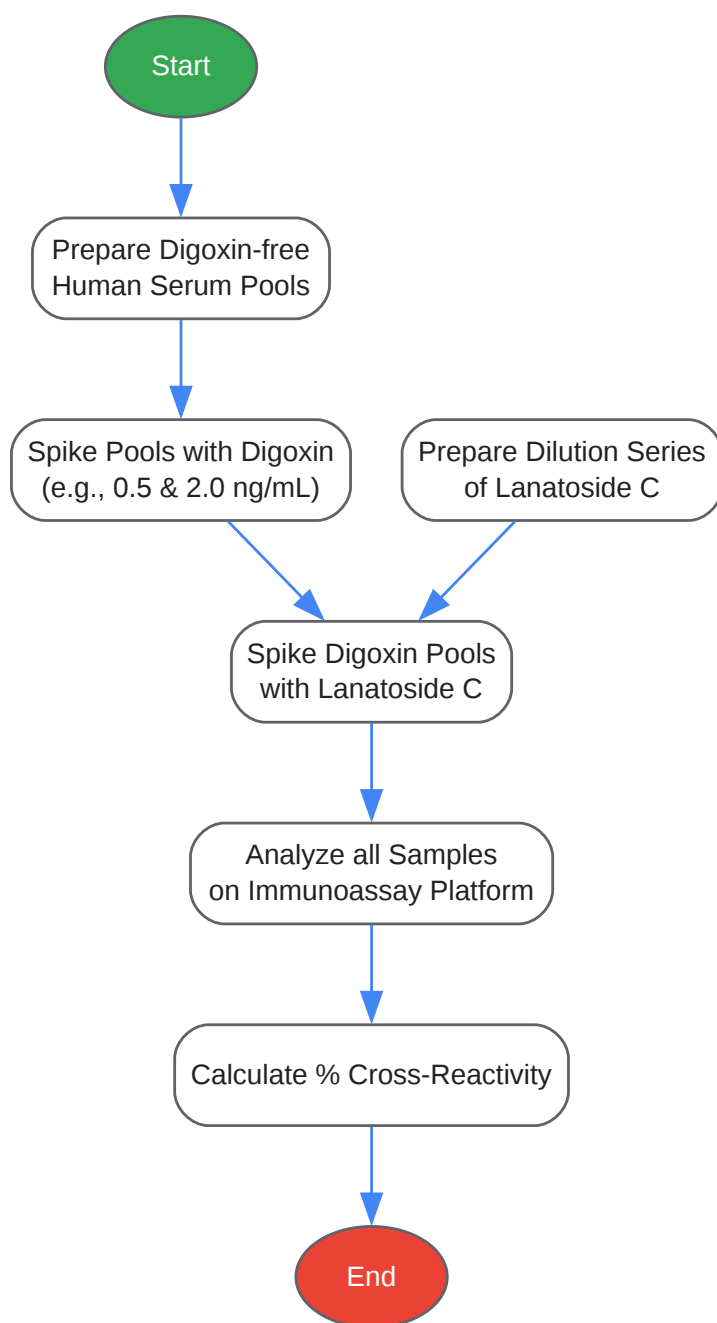
Signaling Pathways and Experimental Workflows

To visually represent the underlying principles of the immunoassay and the experimental design for cross-reactivity testing, the following diagrams are provided.



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Caption: Competitive Immunoassay Principle for Digoxin.



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Caption: Experimental Workflow for Cross-Reactivity Testing.

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References

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